

Personal protective equipment for handling 2-Chloroethyl methyl sulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloroethyl methyl sulfide

Cat. No.: B1221215

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Operational Guide: Safe Handling of 2-Chloroethyl Methyl Sulfide

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Chloroethyl methyl sulfide** (CAS 542-81-4). Adherence to these procedures is critical due to the chemical's hazardous properties. It is a vesicant (blistering agent), flammable, toxic, corrosive, and a potential carcinogen that must be handled with extreme care.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Summary

2-Chloroethyl methyl sulfide is classified with multiple hazard statements, indicating significant risk upon exposure.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	Flame	Danger	H226: Flammable liquid and vapor.
Acute Toxicity	Skull and crossbones	Danger	H302: Harmful if swallowed. H311 + H331: Toxic in contact with skin or if inhaled.
Skin Corrosion/Irritation	Corrosion	Danger	H314: Causes severe skin burns and eye damage.
Carcinogenicity	Health Hazard	Danger	H350: May cause cancer.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloroethyl methyl sulfide**. All equipment must be inspected before use.

Body Area	Required Equipment	Specifications & Best Practices
Respiratory	Full-face Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., type ABEK-P2) if exposure limits are exceeded or symptoms occur. [4] [5] [6] All handling must be conducted within a certified chemical fume hood. [2]
Eye/Face	Tightly-fitting Safety Goggles & Face Shield	Goggles should conform to EN 166 (EU) or NIOSH (US) standards. A full face shield must be worn over goggles. [4]
Hand	Chemical Impermeable Gloves	Nitrile gloves have demonstrated good anti-chemical performance. [2] [4] Double gloving is recommended. Check for degradation before and during use.
Body	Flame-Resistant & Impervious Clothing	Wear a chemically resistant apron or suit over a flame-resistant lab coat. [4] Ensure complete body coverage.
Feet	Closed-toe Shoes & Shoe Covers	Leather or other absorbent materials are not suitable. Use chemical-resistant shoe covers. [7]

Operational Plan: From Receipt to Disposal

This section provides step-by-step procedural guidance for the safe handling, storage, and disposal of **2-Chloroethyl methyl sulfide**.

Pre-Handling and Storage

Proper preparation is the first line of defense against accidental exposure.

- Engineering Controls: Verify that the chemical fume hood has a current certification. Ensure that a safety shower and an emergency eyewash station are unobstructed and functional.[8]
- Storage: Store containers in a locked, dedicated, and well-ventilated area designated for flammable and toxic materials.[4] The recommended storage temperature is 2-8°C in an explosion-proof refrigerator.[8]
- Ignition Sources: Ensure the handling area is free of heat, sparks, open flames, and other ignition sources.[4] Prohibit smoking in the vicinity.[4]
- PPE Check: Before handling, don all required PPE as specified in the table above. Check for any defects.

Safe Handling Protocol

All manipulations must occur inside a chemical fume hood.

- Grounding: Ground and bond the container and receiving equipment to prevent static electricity buildup, which can be an ignition source.[4]
- Tool Selection: Use only non-sparking tools and explosion-proof equipment for all transfers and manipulations.[4][6][8]
- Avoid Contact: Avoid all personal contact, including the inhalation of vapors and any contact with skin or eyes.[4][7] Do not eat, drink, or smoke during use.[4][8]
- Container Management: Keep the container tightly closed when not in use.[4] Handle empty containers with care, as they may contain flammable and toxic residual vapors.[8] Do not perform operations like cutting, drilling, or welding on or near containers.[7]

- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly with soap and water.[4][8]

Emergency Procedures

In the event of a spill or exposure, immediate and correct action is crucial.

First-Aid Measures

Exposure Route	Immediate Action
Inhalation	Remove the person to fresh air and keep them comfortable, warm, and at rest.[7][8] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [4][8]
Skin Contact	Immediately remove all contaminated clothing, including footwear.[7] Flush skin and hair with large amounts of running water and soap for at least 15 minutes.[4][7][8] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with fresh, running water for at least 15 minutes, holding the eyelids apart to ensure complete irrigation.[7][8] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[4][8] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[8]

Spill Response Plan

Spill Size	Containment and Cleanup Protocol
Minor Spill	<ul style="list-style-type: none">• Evacuate non-essential personnel.• Remove all ignition sources immediately.[4][7]• Wearing full PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand, dry chemical absorbent).[6][8]• Use non-sparking tools to collect the absorbed material into a suitable, sealable container for hazardous waste disposal.[4][8]• Ventilate the area.
Major Spill	<ul style="list-style-type: none">• Immediately evacuate the area and move upwind.[7]• Alert emergency responders and inform them of the location and nature of the hazard.[7]• Do not attempt to clean up without specialized training and equipment.

Decontamination and Disposal Plan

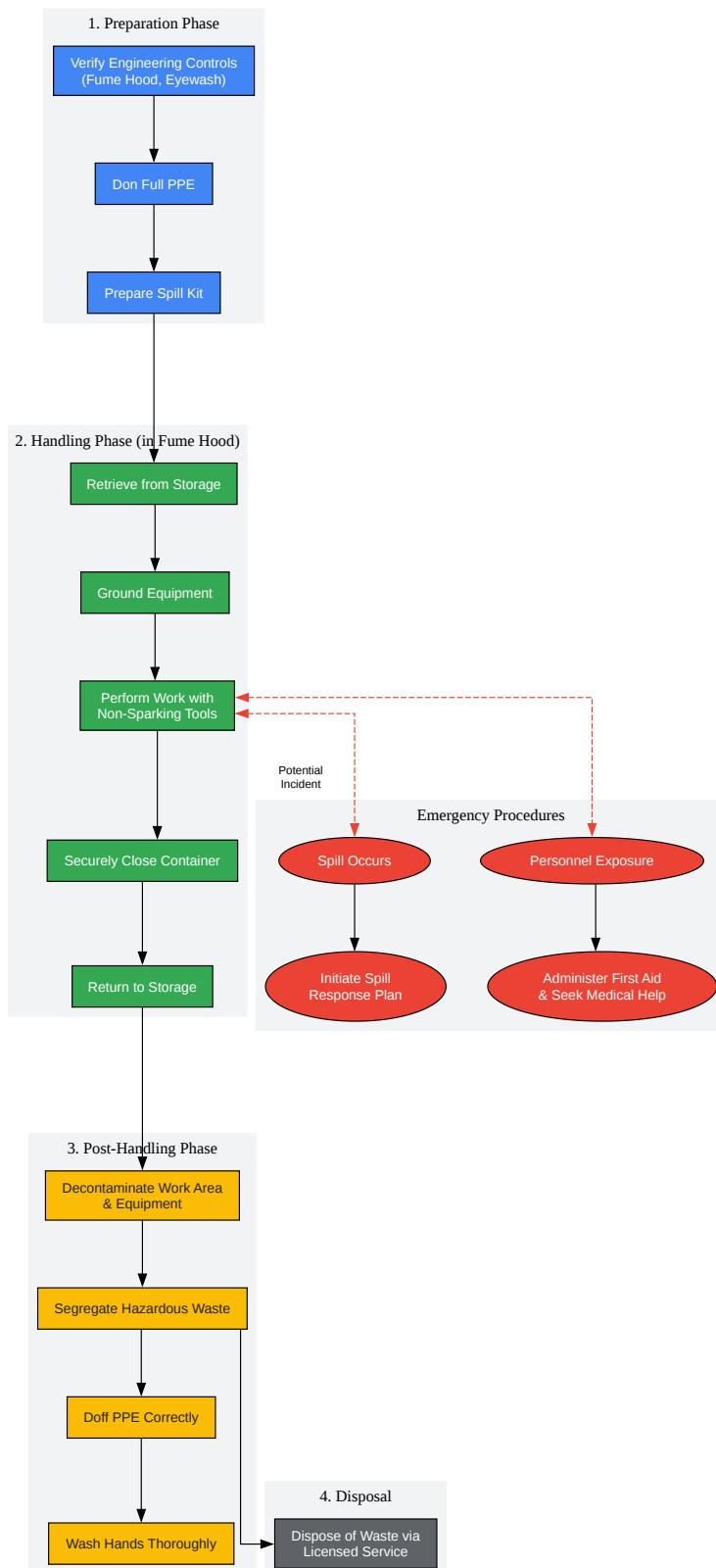
- Decontamination: All surfaces and equipment must be decontaminated after use. Do not allow wash water from cleaning to enter drains; collect it for hazardous waste disposal.[7]
- Waste Disposal: **2-Chloroethyl methyl sulfide** and any contaminated materials (e.g., gloves, absorbent, labware) must be disposed of as hazardous waste.[7]
 - Place waste in a segregated, sealed, and clearly labeled plastic container.[7]
 - Disposal must be handled by a licensed professional waste disposal service and in accordance with all local, state, and federal regulations.[4][7]
 - Consult your institution's Environmental Health & Safety department for specific procedures. Burning in a chemical incinerator equipped with an afterburner and scrubber is a potential disposal method.[5]

Physicochemical and Toxicological Data

The following data pertains to **2-Chloroethyl methyl sulfide** (CAS 542-81-4).

Property	Value
Molecular Formula	C ₃ H ₇ CIS
Molecular Weight	110.61 g/mol
Appearance	Liquid
Density	1.11 g/mL at 25 °C
Boiling Point	140 °C (at 760 mmHg); 55-56 °C (at 30 mmHg) [1]
Flash Point	42 °C (107.6 °F) - closed cup
Storage Temperature	2-8 °C

Operational Workflow



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Caption: Workflow for handling **2-Chloroethyl methyl sulfide** from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloroethyl methyl sulfide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1221215#personal-protective-equipment-for-handling-2-chloroethyl-methyl-sulfide>

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